

Mecoprop-d6: A Technical Safety Data Sheet (SDS) Analysis

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Compound of Interest

Compound Name: Mecoprop-d6

Cat. No.: B589835

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This technical guide provides an in-depth analysis of the safety data sheet (SDS) information for **Mecoprop-d6**. It is intended for researchers, scientists, and professionals in drug development who may handle this compound. **Mecoprop-d6** is the deuterated analogue of Mecoprop, a widely used herbicide.[1][2] The safety information presented is primarily based on the data for Mecoprop and its active R-enantiomer, Mecoprop-P, as the toxicological properties are not expected to differ significantly with isotopic labeling.

Hazard Identification and Classification

Mecoprop-d6 is classified as a hazardous substance. The primary hazards associated with this compound are acute oral toxicity, serious eye damage, and skin irritation. It is also recognized as being very toxic to aquatic life with long-lasting effects.[3]

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H410: Very toxic to aquatic life with long lasting effects.

Precautionary Statements:

- Prevention: P264, P270, P273, P280 (Wash skin thoroughly after handling, Do not eat, drink or smoke when using this product, Avoid release to the environment, Wear eye protection/face protection).
- Response: P301 + P312 + P330, P305 + P351 + P338 + P310, P391 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor. Collect spillage).
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).

GHS Hazard Communication for **Mecoprop-d6**.

Physical and Chemical Properties

Mecoprop is typically a colorless to brown crystalline powder.[4][5][6] It is stable under recommended storage conditions.[5]

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₅ D ₆ ClO ₃	[1]
Molecular Weight	220.68 g/mol	[1]
Appearance	Colorless to brown crystalline solid/powder	[5][6][7]
Melting Point	94-95 °C	[7][8]
Boiling Point	Decomposes	[2][8]
Water Solubility	880 - 900 mg/L at 20-25 °C	[2][5][8]
Vapor Pressure	0.08 Pa at 22.5 °C	[5][6]
Density	1.28 g/cm ³	[6]
Octanol/Water Partition Coefficient (log Pow)	1.17	[6]

Toxicological Information

The primary routes of exposure are ingestion, skin contact, and eye contact.[6] Exposure can cause irritation to the skin, eyes, and respiratory tract.[6] Ingestion of high doses may lead to damage to the liver, kidneys, and alimentary system.[9] The U.S. EPA has classified mecoprop as a toxicity class III substance, meaning it is slightly toxic.[7][8]

Metric	Value	Species	Source(s)
Acute Oral LD50	930 - 1210 mg/kg	Rat	[7]
650 mg/kg	Mouse	[7]	
> 300 mg/kg	Not Specified	[9]	
Acute Dermal LD50	> 4000 mg/kg	Rat	[7]
> 2000 mg/kg	Not Specified	[9]	
Acute Inhalation LC50 (4h)	> 12.5 mg/L	Rat	[7]
> 5 mg/L	Not Specified	[9]	
Eye Irritation	Causes serious eye damage	Not Specified	[3][9]
Skin Irritation	Causes skin irritation	Not Specified	[3]

First-Aid Measures

Prompt action is critical in the event of exposure. The following diagram outlines the recommended first-aid procedures.

First-Aid Workflow for **Mecoprop-d6** Exposure.

Handling and Storage

Handling: Use in a well-ventilated area.[10] Avoid contact with skin, eyes, and clothing, and avoid breathing dust or spray mist.[11][12] Do not eat, drink, or smoke when using this product.[3][10] Wash hands and skin thoroughly after handling.[3]

Storage: Store in the original, tightly closed container in a dry, cool, and well-ventilated place.[3][5][12] Keep away from food, drink, and animal feedstuffs.[6][10] The substance should be stored in an area without drain or sewer access.[5][6]

Exposure Controls and Personal Protection

Engineering controls, such as local exhaust ventilation, should be used to minimize exposure.[4][12] When handling the product, appropriate Personal Protective Equipment (PPE) must be worn.

Recommended Personal Protective Equipment (PPE).

Fire Fighting and Accidental Release Measures

Fire Fighting: Mecoprop does not burn, but it may be dissolved in a flammable or combustible liquid carrier.[4] In case of fire, use a water spray, foam, dry chemical, or carbon dioxide extinguisher.[13] Firefighters should wear self-contained breathing apparatus and full protective gear.[12][13] Hazardous decomposition products include carbon oxides and hydrogen chloride gas.[5][6]

Accidental Release: Avoid generating dust. Prevent the substance from entering drains, sewers, or waterways.[5][12] Wear appropriate PPE during cleanup. For spills, cover with a dry, non-combustible absorbent material like sand or earth, then collect and place in a suitable container for disposal.[5][13]

Ecological Information

Mecoprop is considered harmful to aquatic organisms and can cause long-term adverse effects in the aquatic environment.[6]

Metric	Value	Species	Source(s)
LC50 (96h)	124 - 232 mg/L	Rainbow Trout	[7][9]
> 100 mg/L	Bluegill Sunfish	[7]	
EC50 (48h)	110 - 420 mg/L	Daphnia (Water Flea)	[9]
Oral LD50	700 - 740 mg/kg	Bobwhite & Japanese Quail	[7][9]
Toxicity to Bees	Not toxic	[7][9]	

Disposal Considerations

Dispose of waste material and containers in accordance with local, regional, national, and international regulations.[3] The product should be disposed of at an approved waste disposal plant. Do not contaminate water, food, or feed by storage or disposal.[11][13]

Experimental Protocols

Safety Data Sheets are summary documents and do not contain detailed experimental protocols for the toxicological and ecotoxicological studies they cite. The data, such as LD50 and LC50 values, are derived from standardized testing guidelines, often from organizations like the OECD (Organisation for Economic Co-operation and Development) or the EPA (Environmental Protection Agency). To obtain the specific methodologies, researchers would need to consult the original study reports, which are typically submitted to regulatory bodies during the product registration process, or search for peer-reviewed publications on the toxicology of Mecoprop. These detailed protocols are beyond the scope of a standard SDS.

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